

# Comprehensive Disposal Guide: 1-Ethyl-4-iodo-1H-pyrazol-5-amine

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## Compound of Interest

Compound Name: 1-ethyl-4-iodo-1H-pyrazol-5-amine

Cat. No.: B13512453

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## Executive Summary & Chemical Profile

This guide mandates the operational protocols for the disposal of **1-ethyl-4-iodo-1H-pyrazol-5-amine**. Due to the presence of both a basic amine moiety and a halogen (iodine) on the pyrazole ring, this compound requires strict segregation from non-halogenated waste streams and acidic oxidizers to prevent toxic gas evolution (e.g., iodine vapor, nitrogen oxides) and to ensure compliance with RCRA and local environmental standards.

## Chemical Identification & Physical Properties

Property	Specification
Chemical Name	1-Ethyl-4-iodo-1H-pyrazol-5-amine
CAS Number	1247944-28-0
Molecular Formula	C <sub>5</sub> H <sub>8</sub> IN <sub>3</sub>
Molecular Weight	237.04 g/mol
Physical State	Solid (Powder/Crystalline)
Hazard Class	Irritant, Acute Tox. 4 (Oral)
Key Functional Groups	Primary Amine (-NH <sub>2</sub> ), Organoiodide (-I)

## Hazard Characterization & Safety Logic

Effective disposal begins with understanding the why behind the safety protocols. This section details the causality between the chemical structure and the required handling procedures.[\[1\]](#)  
[\[2\]](#)[\[3\]](#)

### The Iodine Factor (Halogenation)

Mechanism: Upon thermal decomposition or reaction with strong oxidizers, the carbon-iodine bond cleaves, potentially releasing elemental iodine (

) or hydrogen iodide (

). Operational Impact:

- **Strict Segregation:** Must be classified as Halogenated Organic Waste. Mixing with non-halogenated solvents (e.g., acetone, methanol) dilutes the halogen content, complicating the incineration process which requires specific scrubbers to capture acid gases.
- **Incineration Requirement:** Facilities must burn this waste at temperatures >1100°C with caustic scrubbing to neutralize iodine vapors.

### The Amine Factor (Basicity)

Mechanism: The 5-amino group renders the molecule basic. Operational Impact:

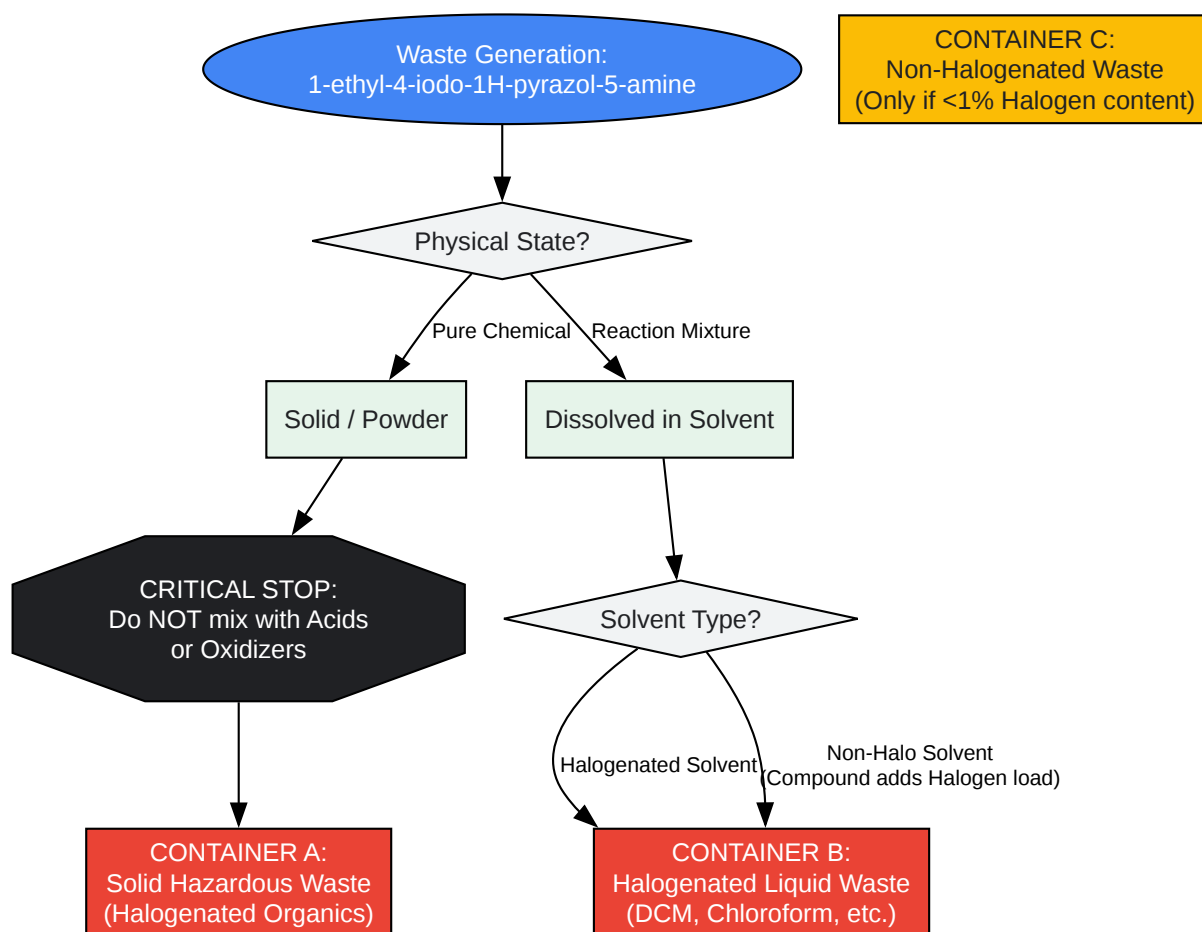
- Incompatibility: violent reaction potential with strong acids (exothermic protonation) or acylating agents.
- Nitrogen Oxide Risk: Combustion without proper oxygen control can generate

## GHS Hazard Classification

Hazard Code	Hazard Statement	Signal Word
H302	Harmful if swallowed	Warning
H315	Causes skin irritation	Warning
H319	Causes serious eye irritation	Warning
H335	May cause respiratory irritation	Warning

## Waste Segregation & Compatibility Workflow

The following logic gate diagram illustrates the decision-making process for segregating this specific chemical. This self-validating system ensures no incompatible mixing occurs at the bench level.



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Figure 1: Waste Segregation Logic Tree. Note that even if dissolved in a non-halogenated solvent, the presence of the iodinated compound often necessitates disposal in the Halogenated stream depending on concentration thresholds (typically >1%).

## Step-by-Step Disposal Protocols

### Scenario A: Disposal of Pure Solid Chemical

Context: Expired shelf-life inventory or surplus dry powder.

- PPE Verification: Don nitrile gloves (double-gloving recommended due to iodine content), safety goggles, and a lab coat. Use a fume hood to avoid dust inhalation.[4]
- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) jar. Do not use metal containers as organic iodides can degrade and corrode metal over time.
- Transfer: Carefully transfer the solid into the container. Do not fill >90% capacity.
- Labeling:
  - Attach a hazardous waste tag immediately.[5]
  - Chemical Name: Write fully: "**1-ethyl-4-iodo-1H-pyrazol-5-amine**".
  - Constituents: "Solid Organic Waste, Halogenated (Iodine)".
  - Hazard Checkboxes: Check "Toxic" and "Irritant".
- Secondary Containment: Place the HDPE jar into a secondary bin or tray in the satellite accumulation area.

## Scenario B: Disposal of Reaction Mixtures (Liquid)

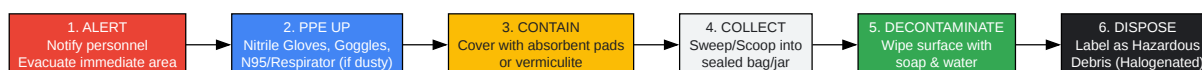
Context: Mother liquors or HPLC waste containing the compound.

- Solvent Assessment: Determine the primary solvent.
  - If DCM/Chloroform: Use the Halogenated waste carboy.
  - If Methanol/Acetonitrile: If the concentration of the iodinated pyrazole is significant (>0.1 - 1%), default to the Halogenated carboy to prevent facility compliance issues downstream.
- pH Check: Ensure the waste solution is not acidic (pH < 4). If acidic, neutralize carefully with a dilute base (e.g., Sodium Bicarbonate) before adding to the organic waste drum to prevent amine salt precipitation or heat generation.
- Funneling: Use a funnel with a lid/latch. Pour slowly to avoid splashing.

- Log Entry: Record the volume and approximate concentration of the iodinated compound on the waste log sheet.

## Emergency Spill Response Procedures

In the event of a benchtop spill, immediate containment is necessary to prevent tracking of the halogenated amine.



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Figure 2: Immediate Spill Response Workflow.

Specific Decontamination Note: If the spill leaves a yellow/brown stain (indicative of iodine release), use a dilute solution of sodium thiosulfate (5-10%) to reduce the iodine to colorless iodide before final cleaning with soap and water.

## References & Regulatory Grounding[1]

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 56965639 (Related Aminopyrazole Structures). Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (2024). Resource Conservation and Recovery Act (RCRA) Orientation Manual: Hazardous Waste Identification. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200.[6] Retrieved from [\[Link\]](#)

(Note: While specific SDS for this exact catalog number may vary by supplier, the protocols above are derived from standard chemical hygiene practices for halogenated aromatic amines.)

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## Sources

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